

Stability of Ceftazidime-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ceftazidime-d5

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An In-depth Examination of the Physicochemical Stability of **Ceftazidime-d5** in Solid and Solution States

This technical guide provides a comprehensive overview of the stability of **Ceftazidime-d5**, a deuterated analog of the third-generation cephalosporin antibiotic, ceftazidime. The information presented herein is intended for researchers, scientists, and drug development professionals. While the available literature primarily focuses on ceftazidime, the stability data is considered highly relevant to **Ceftazidime-d5** due to the nature of isotopic labeling, which is not expected to significantly impact the compound's susceptibility to degradation.

Solid-State Stability

Ceftazidime, typically available as a pentahydrate, is known to be stable in its solid, crystalline form when protected from humidity and light.^{[1][2][3]} However, exposure to elevated temperatures and certain environmental conditions can lead to degradation.

A study on ceftazidime powder for injection demonstrated good stability under accelerated thermal and photodegradation conditions when compared to its reconstituted solution.^[1] In the solid state, ceftazidime was found to be relatively stable when protected from humidity.^[1] One

study showed that at 45°C with visible radiation, only about 8% of the drug degraded after 28 days, and under ultraviolet radiation, the loss was approximately 5%.[1]

Table 1: Summary of Solid-State Stability Data for Ceftazidime

Condition	Duration	Degradation	Reference
45°C with visible radiation	28 days	~8%	[1]
Ultraviolet radiation (254 nm)	28 days	~5%	[1]
High temperature and vacuum	Not specified	Unstable, exhibits transformation	[2]

Solution Stability

The stability of **Ceftazidime-d5** in solution is a critical factor for its handling, storage, and administration in experimental settings. The primary degradation pathway in aqueous solutions is the hydrolysis of the β -lactam ring, a characteristic instability of β -lactam antibiotics.[4][5][6] This degradation is influenced by several factors, including pH, temperature, concentration, and the presence of other substances.

Effect of Temperature

Elevated temperatures significantly accelerate the degradation of ceftazidime in solution.[6][7] For optimal stability, reconstituted solutions should be stored at controlled room temperature or under refrigeration.

Table 2: Effect of Temperature on Ceftazidime Solution Stability

Temperature	Concentration	Solvent/Vehicle	Duration	Stability	Reference
≤ 25°C	4-12% (wt/vol)	Aqueous	24 hours	<10% degradation	[6][7][8]
32°C	12 mg/mL & 25 mg/mL	0.9% Saline	12 hours	>90% remaining	[9]
4°C	100 & 200 mg/mL	Sterile Water	96 hours	>90% remaining	[10]
21-23°C	100 & 200 mg/mL	Sterile Water	8 hours	>90% remaining	[10]
-20°C	100 & 200 mg/mL	Sterile Water	91 days	>90% remaining	[10]
45°C	Not specified	Aqueous	24 hours	~85% degradation	[1]

Effect of pH

The pH of the solution is a crucial determinant of ceftazidime stability. The degradation of the β -lactam ring is catalyzed by both hydroxide (OH^-) ions in basic conditions and hydronium (H_3O^+) ions in acidic conditions.[4][11] Studies have shown that ceftazidime is susceptible to degradation in acidic, neutral, and basic solutions.[4][11] Exposure to a pH of ≤ 4 can result in immediate precipitation.[6]

Degradation Pathways and Products

The degradation of ceftazidime in aqueous solutions proceeds through several pathways, including the opening of the β -lactam ring, hydrolysis of the substituent at C-3, and epimerization at C-6 or C-7.[4][11] A significant and toxic degradation product is pyridine, which is formed in acidic, basic, and neutral solutions.[4][9][11][12] Another identified degradation product is the Δ^2 -ceftazidime isomer.[12]

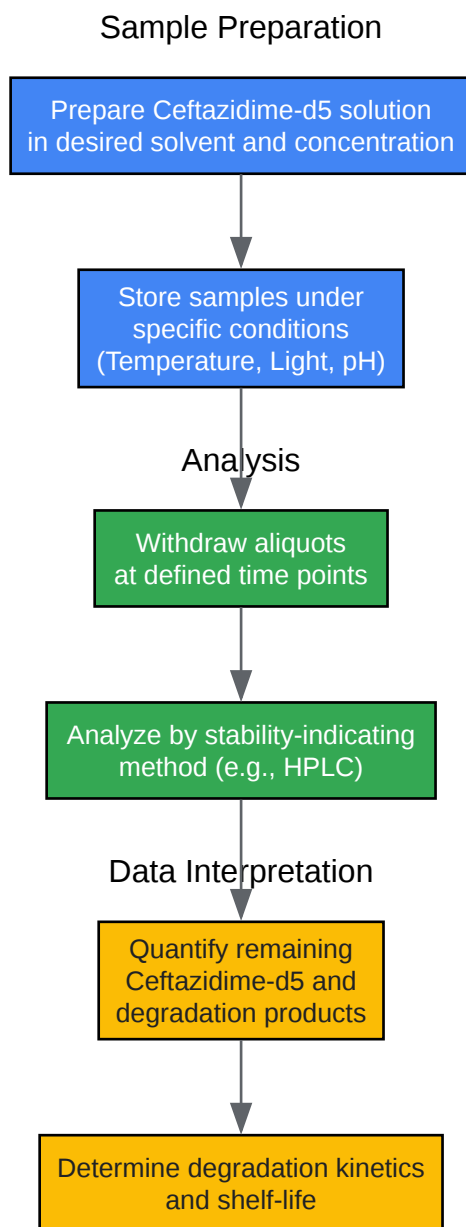
Figure 1. Simplified degradation pathways of **Ceftazidime-d5** in aqueous solution.

Experimental Protocols

The stability of ceftazidime is typically assessed using stability-indicating analytical methods, most commonly High-Performance Liquid Chromatography (HPLC).^{[4][10][12][13][14][15]} Microbiological assays have also been employed to determine the remaining potency of the antibiotic.^[1]

General Protocol for Stability Testing of Ceftazidime-d5 Solution

The following is a generalized workflow for assessing the stability of a **Ceftazidime-d5** solution.



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Figure 2. General experimental workflow for **Ceftazidime-d5** solution stability testing.

Example HPLC Method for Ceftazidime Stability

While specific parameters may vary, a typical Reverse-Phase HPLC (RP-HPLC) method for ceftazidime analysis involves:

- Column: C18 column (e.g., 250mm x 4.6mm, 5 μ m).[15]

- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer, orthophosphoric acid) and an organic solvent (e.g., acetonitrile).[\[15\]](#)
- Flow Rate: Typically around 1.0 mL/min.[\[15\]](#)
- Detection: UV detection at a specific wavelength (e.g., 254 nm).[\[1\]](#)
- Injection Volume: A defined volume of the sample solution (e.g., 20 µL).[\[11\]](#)

Stress degradation studies are often performed to validate the stability-indicating nature of the analytical method. This involves subjecting the drug to harsh conditions (e.g., strong acid, strong base, oxidation, heat, light) to ensure that the degradation products are well-separated from the parent compound.[\[15\]](#)

Recommendations for Handling and Storage

Based on the available data, the following recommendations are provided for handling and storing **Ceftazidime-d5**:

- Solid Form: Store in a cool, dry place, protected from light. The original container should be kept tightly sealed to prevent moisture uptake.
- Solution Form:
 - Reconstituted solutions should be used as soon as possible.
 - For short-term storage, refrigeration at 2-8°C is recommended.
 - If longer-term storage is necessary, freezing the solution at -20°C or below may be an option, but freeze-thaw stability should be confirmed for the specific solvent system.[\[10\]](#)
 - Avoid exposure to high temperatures and direct sunlight.
 - Use of buffered solutions may help to maintain a stable pH, but compatibility should be verified.
 - Protect solutions from light by using amber vials or by wrapping the container in foil.[\[7\]](#)

In conclusion, while **Ceftazidime-d5** is expected to exhibit similar stability characteristics to ceftazidime, it is crucial for researchers to be aware of its inherent instability in solution. Proper handling and storage, as outlined in this guide, are essential to ensure the integrity and reliability of experimental results. For critical applications, it is advisable to perform in-house stability studies under the specific experimental conditions to be used.

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